

Application Notes and Protocols for the Dissolution of Tinodasertib in DMSO

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Compound of Interest

Compound Name: *Tinodasertib*

Cat. No.: *B607376*

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Introduction

Tinodasertib, also known as ETC-206, is a selective inhibitor of MAP kinase-interacting kinases 1 and 2 (MNK1 and MNK2).[1][2][3] These kinases are involved in the phosphorylation of the eukaryotic initiation factor 4E (eIF4E), a key regulator of protein synthesis.[3][4][5] By inhibiting MNK1/2, **Tinodasertib** blocks eIF4E phosphorylation, thereby interfering with the translation of mRNAs involved in tumor cell proliferation and survival.[3][4] This makes **Tinodasertib** a compound of significant interest in oncology research and drug development.

Proper dissolution and handling of **Tinodasertib** are critical for accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for preparing stock solutions of **Tinodasertib** for in vitro and in vivo studies.[1][5] This document provides detailed protocols for the dissolution of **Tinodasertib** in DMSO, along with important data and handling information.

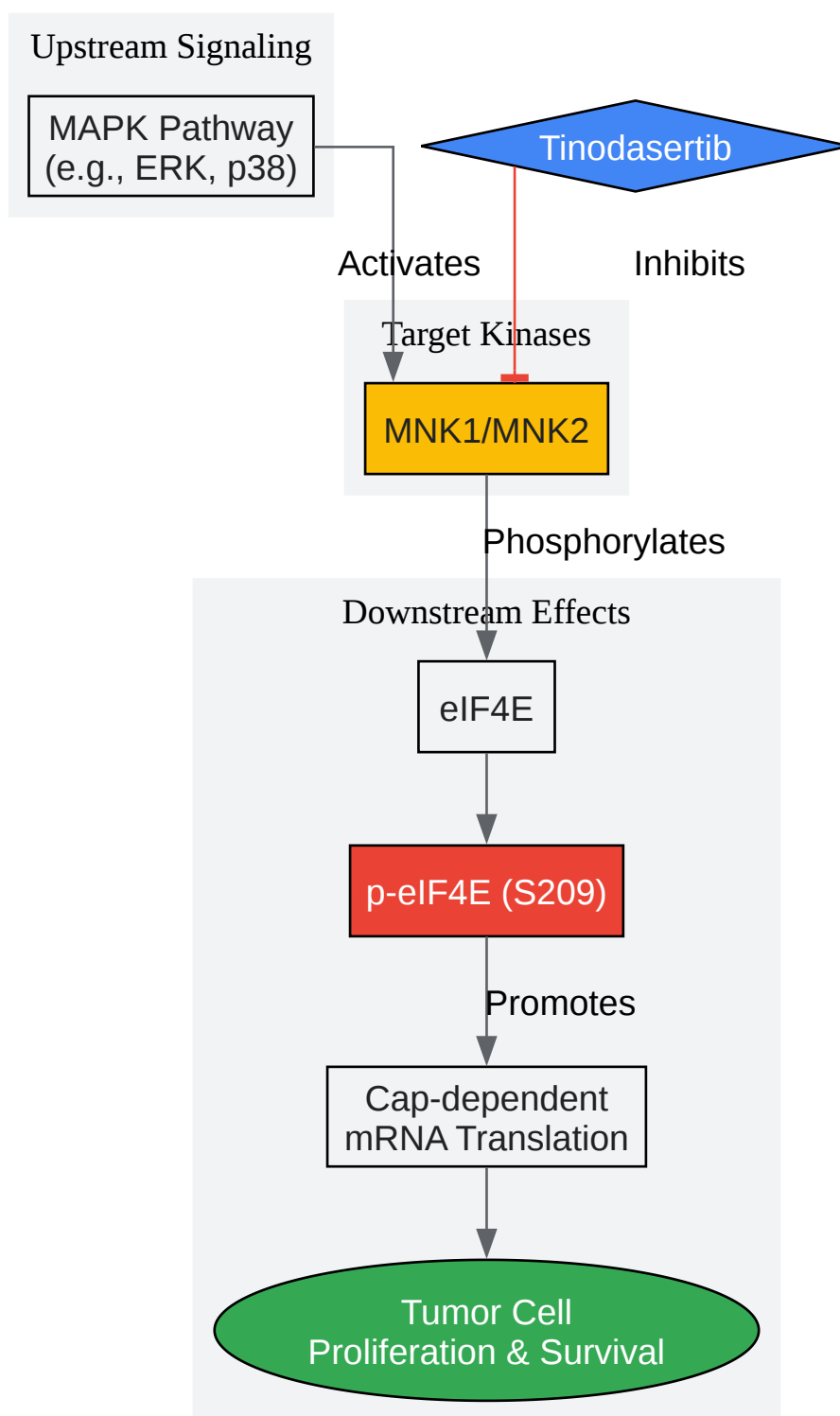
Quantitative Data Summary

The following table summarizes key quantitative data for **Tinodasertib** relevant to its dissolution and use in research.

Property	Value	Source(s)
Molecular Weight	408.5 g/mol	[4]
Solubility in DMSO	≥ 5 mg/mL (in a 10% DMSO formulation)	[1]
Typical Stock Conc.	10 mM in DMSO	[1][5]
MNK1 IC ₅₀	64 nM	[1]
MNK2 IC ₅₀	86 nM	[1]
HeLa cell p-eIF4E IC ₅₀	321 nM	[1]

Signaling Pathway of Tinodasertib

The diagram below illustrates the signaling pathway targeted by **Tinodasertib**.



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Caption: **Tinodasertib** inhibits MNK1/2, preventing eIF4E phosphorylation and subsequent mRNA translation.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Tinodasertib Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Tinodasertib** in DMSO, a common concentration for in vitro experiments.[5]

Materials:

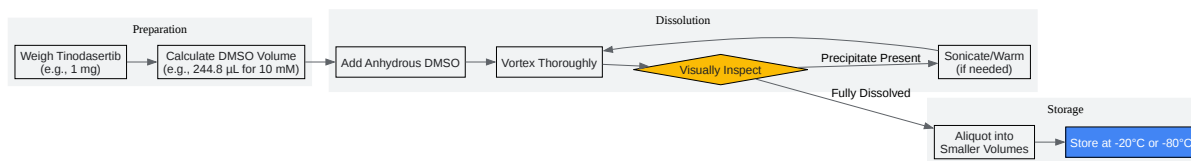
- **Tinodasertib** powder (MW: 408.5 g/mol)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)
- Calibrated analytical balance
- Pipettes

Procedure:

- Weighing **Tinodasertib**:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out 1 mg of **Tinodasertib** powder into the tube. For larger volumes, adjust the mass accordingly (e.g., 5 mg for a larger stock).
- Calculating DMSO Volume:
 - To prepare a 10 mM stock solution from 1 mg of **Tinodasertib**, the required volume of DMSO is calculated as follows:
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} * \text{Concentration (mol/L)})$

- $\text{Volume (L)} = 0.001 \text{ g} / (408.5 \text{ g/mol} * 0.010 \text{ mol/L}) = 0.0002448 \text{ L}$
- $\text{Volume (}\mu\text{L)} = 244.8 \mu\text{L}$
- For 5 mg of **Tinodasertib**, the required DMSO volume would be 1.224 mL.
- Dissolution:
 - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **Tinodasertib** powder.
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure all solid has dissolved. If precipitation or cloudiness persists, sonicate the tube in a water bath for 5-10 minutes.^{[1][6][7]} Gentle warming (e.g., to 37°C) may also aid dissolution, but the thermostability of the compound should be considered.^[7]
- Storage:
 - Once fully dissolved, the stock solution can be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles.^[6]
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[8]

Workflow for Preparing Tinodasertib Stock Solution



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Caption: A stepwise workflow for the preparation of a **Tinodasertib** stock solution in DMSO.

Important Considerations

- **DMSO Quality:** Use anhydrous or molecular sieve-dried DMSO. DMSO is hygroscopic and absorbed water can reduce the solubility of compounds.[7]
- **Working Solutions:** For cell-based assays, dilute the DMSO stock solution in the appropriate culture medium. The final concentration of DMSO should be kept low, typically below 0.5%, to avoid cellular toxicity.[8] It is advisable to perform dilutions in a stepwise manner to prevent precipitation.[8]
- **In Vivo Formulations:** For animal studies, **Tinodasertib** stock solutions in DMSO are often further diluted in vehicles such as saline with co-solvents like PEG300, Tween-80, or corn oil to improve bioavailability and reduce toxicity.[1]
- **Stability:** While many compounds are stable in DMSO for extended periods, it is good practice to minimize freeze-thaw cycles.[6][9][10] If a solution has been stored for an extended period, its efficacy should be re-confirmed.[8]
- **Safety:** Handle **Tinodasertib** and DMSO in accordance with standard laboratory safety procedures, including the use of appropriate personal protective equipment (PPE).

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. tinodasertib | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY [guidetopharmacology.org]
- 3. Facebook [cancer.gov]
- 4. Tinodasertib | C₂₅H₂₀N₄O₂ | CID 71766360 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. fortunejournals.com [fortunejournals.com]
- 6. selleckchem.com [selleckchem.com]
- 7. researchgate.net [researchgate.net]
- 8. medchemexpress.cn [medchemexpress.cn]
- 9. researchgate.net [researchgate.net]
- 10. Studies on repository compound stability in DMSO under various conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
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